

# Application Notes and Protocols: Methyl-1,2-cyclopentene Oxide in Organic Synthesis

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## Compound of Interest

Compound Name: Methyl-1,2-cyclopentene oxide

Cat. No.: B094717

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## Abstract

**Methyl-1,2-cyclopentene oxide** is a versatile cyclic ether and a valuable building block in organic synthesis. Its strained three-membered epoxide ring makes it susceptible to a variety of ring-opening reactions, providing access to a range of functionalized cyclopentane derivatives. This document provides detailed application notes and experimental protocols for the synthesis and key transformations of **Methyl-1,2-cyclopentene oxide**, highlighting its utility in the construction of complex molecular architectures relevant to pharmaceutical and materials science research.

## Physicochemical Properties

**Methyl-1,2-cyclopentene oxide** is a colorless liquid with the following properties:

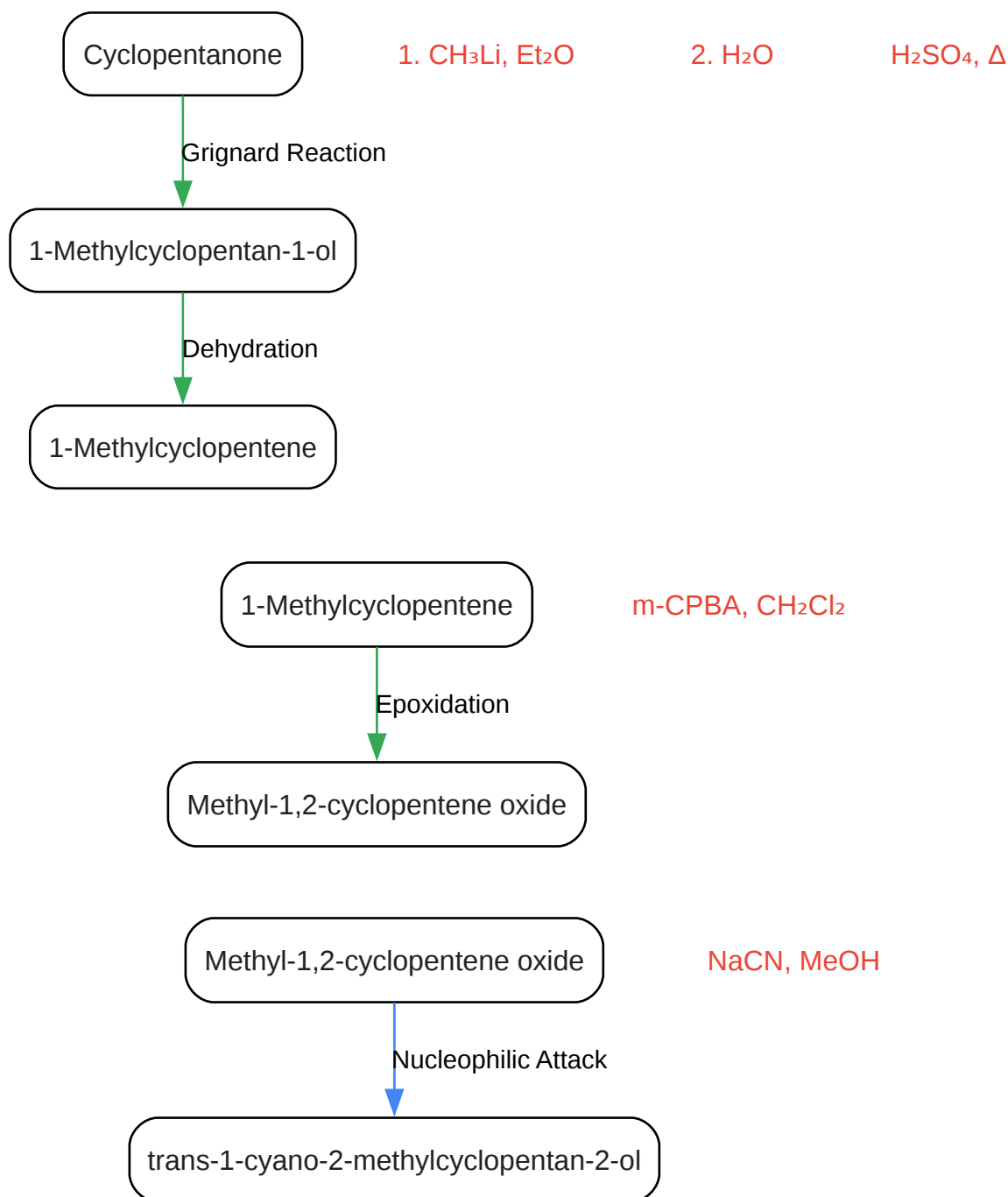
Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	[1]
Molecular Weight	98.14 g/mol	[1]
CAS Number	16240-42-9	[1]
Boiling Point	113 °C (lit.)	[2]
Density	0.914 g/mL at 25 °C (lit.)	[2]
Refractive Index	n <sub>20</sub> /D 1.431 (lit.)	[2]

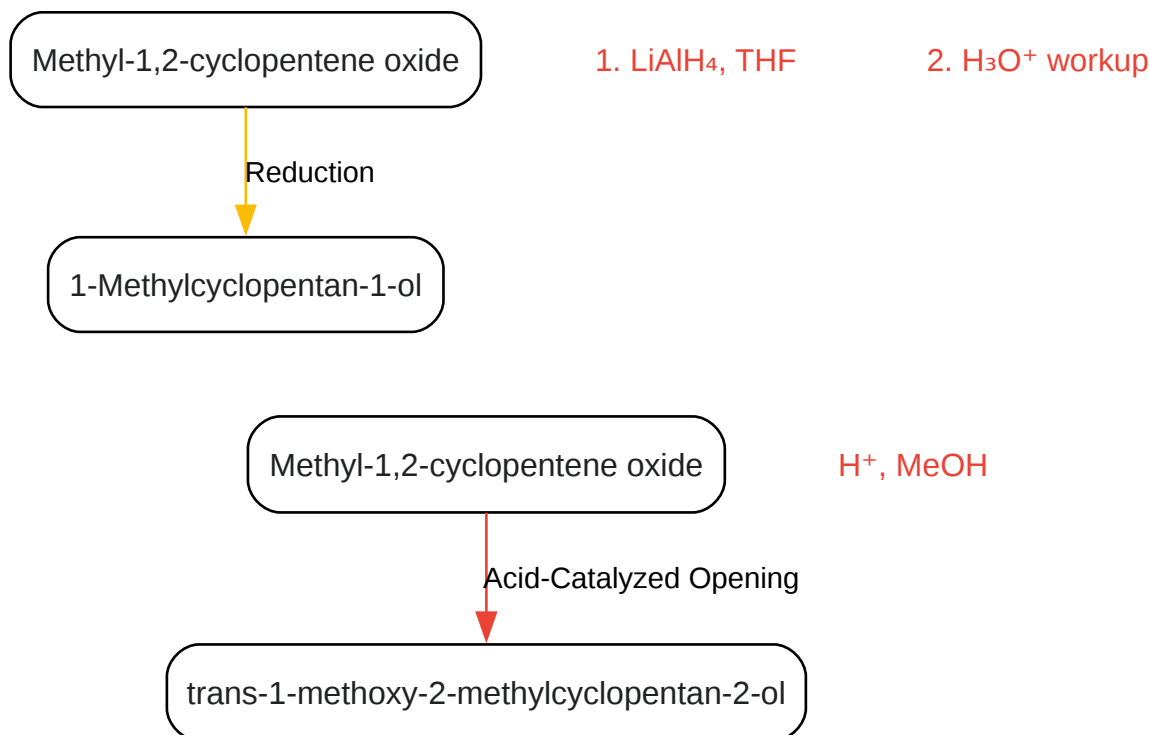
## Synthesis of Methyl-1,2-cyclopentene Oxide

**Methyl-1,2-cyclopentene oxide** is readily synthesized from its corresponding alkene, 1-methylcyclopentene, via epoxidation. A common and efficient method involves the use of meta-chloroperoxybenzoic acid (m-CPBA).

## Synthesis of 1-Methylcyclopentene (Precursor)

A potential route to 1-methylcyclopentene starts from the readily available cyclopentanone.





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## References

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